

comparison of different gallium alloys for low-temperature applications

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A Comparative Guide to Gallium Alloys for Low-Temperature Applications

For Researchers, Scientists, and Drug Development Professionals

Gallium-based liquid metal alloys are emerging as critical materials for a variety of low-temperature applications, offering a unique combination of fluidity, high thermal and electrical conductivity, and low toxicity. This guide provides a comprehensive comparison of several prominent **gallium** alloys, supported by experimental data and detailed methodologies to assist in material selection for advanced research and development.

Performance Comparison of Gallium Alloys

The selection of an appropriate **gallium** alloy is dictated by the specific temperature requirements and performance metrics of the application. The following table summarizes key quantitative data for several common and novel **gallium** alloys.

Alloy Composition (wt%)	Melting Point (°C)	Solidification Point (°C)	Thermal Conductivity (W/m·K)	Electrical Conductivity (x 10 ⁶ S/m)	Viscosity (mPa·s)	Density (g/cm ³)
Pure Gallium	29.76[1]	Exhibits significant supercooling[2]	40.6 (liquid @ 29.8°C)[2]	~7.1 (liquid)[3]	1.99[3]	6.095 (liquid)
EGaIn (75.5% Ga, 24.5% In)	15.7[4]	-	~25-30	3.4[5]	~2.0	6.25[4]
Galinstan (68.5% Ga, 21.5% In, 10% Sn)	-19[6][7]	-19[8]	16.5[6][9]	3.46[6][9]	2.4 (at 20°C)[6]	6.44[6]
Ga-In-Sn Eutectic (e.g., 62.5% Ga, 21.5% In, 16% Sn)	~11[10]	-	-	-	-	-
Ga-Sn-Zn Eutectic (86.3% Ga, 10.8% Sn, 2.9% Zn)	~15[11]	-6.5[12]	~30-35[11]	~3.1[11]	~2.1[11]	~6.3[11]
(Ga ₈₀ In ₁₀ Sn ₁₀) ₉₇ Zn ₃	8.2[2]	-29.2[2]	-	-	~3.0 (at room temp.)[2]	-
Ga-Al alloys	Varies (e.g., ~40°C)[13]	-	High[13]	High[13]	-	-

Experimental Protocols

Reproducible and accurate characterization of these alloys is paramount. The following are detailed methodologies for key experiments.

Determination of Melting and Solidification Points via Differential Scanning Calorimetry (DSC)

DSC is a fundamental technique for characterizing the thermal transitions of materials.

Methodology:

- **Sample Preparation:** A small sample (5-10 mg) of the **gallium** alloy is hermetically sealed in an aluminum crucible. An empty, sealed crucible serves as the reference.
- **Instrument Setup:** The DSC instrument is purged with an inert gas (e.g., argon or nitrogen) to create an inert atmosphere and prevent oxidation.
- **Thermal Program:**
 - The sample is cooled to a sub-ambient temperature (e.g., -50°C) at a controlled rate (e.g., $10^{\circ}\text{C}/\text{min}$).
 - The sample is held isothermally for a few minutes to ensure thermal equilibrium.
 - The sample is then heated at a controlled rate (e.g., $5^{\circ}\text{C}/\text{min}$) to a temperature well above its expected melting point.
 - A subsequent cooling scan at the same rate is performed to observe solidification.
- **Data Analysis:** The heat flow as a function of temperature is recorded. The onset of the endothermic peak during heating corresponds to the melting point, while the onset of the exothermic peak during cooling indicates the solidification point.^[2]

Four-Point Probe Measurement of Electrical Resistivity

This method is employed to accurately measure the bulk electrical resistivity of the liquid metal alloys.

Methodology:

- **Sample Containment:** The liquid alloy is drawn into a non-conductive capillary tube of a known internal diameter.
- **Probe Configuration:** Four thin, inert electrodes (e.g., tungsten) are inserted into the liquid metal at precisely known intervals.
- **Measurement:** A constant DC current is passed through the outer two electrodes, and the voltage potential is measured across the inner two electrodes using a high-impedance voltmeter.
- **Temperature Control:** The entire sample assembly is placed within a cryostat or a temperature-controlled chamber to facilitate measurements at various low temperatures.
- **Calculation:** The electrical resistivity (ρ) is calculated using the formula: $\rho = (V/I) * (A/L)$, where V is the measured voltage, I is the applied current, A is the cross-sectional area of the capillary, and L is the distance between the inner voltage probes.

Viscosity Measurement with a Vibrational Viscometer

Vibrational viscometers are well-suited for low-viscosity fluids like liquid metals.

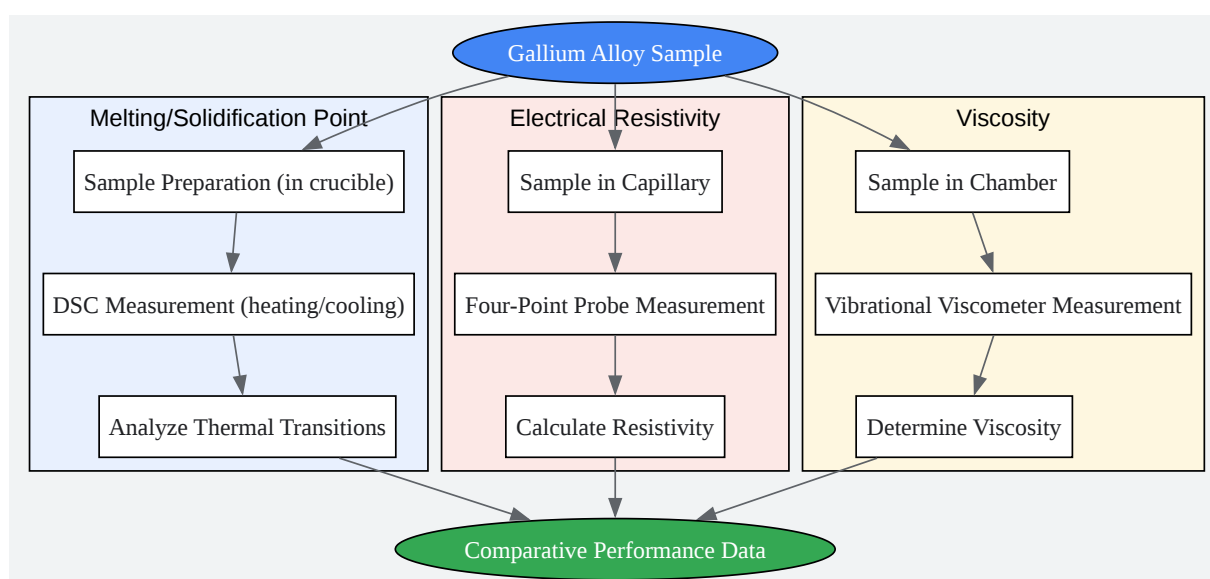
Methodology:

- **Sample Loading:** The liquid **gallium** alloy is placed in a sample container within the viscometer's temperature-controlled chamber.
- **Sensor Immersion:** The vibrating sensor (e.g., a resonating fork or an oscillating piston) is fully immersed in the liquid alloy.
- **Temperature Equilibration:** The sample is allowed to reach and stabilize at the desired low temperature.
- **Measurement:** The instrument drives the sensor to oscillate at a constant frequency. The damping effect of the surrounding liquid on the sensor's vibration is measured. This damping is directly related to the viscosity of the fluid.

- Data Acquisition: The instrument's software calculates the dynamic viscosity based on the measured damping, taking into account the fluid's density.

Visualizations

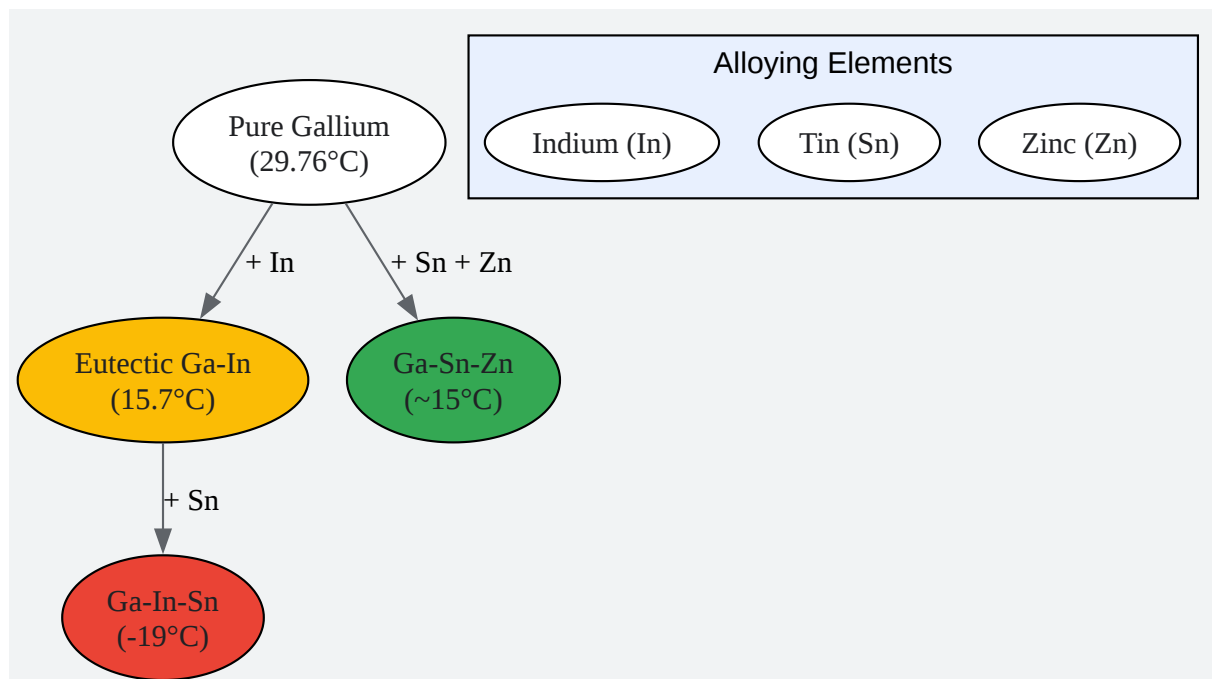
Experimental Workflow for Thermophysical Characterization



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Caption: Workflow for thermophysical characterization of **gallium** alloys.

Influence of Alloying Elements on Melting Point



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Caption: Effect of common alloying elements on the melting point of **gallium**.

In conclusion, the selection of a **gallium** alloy for low-temperature applications requires careful consideration of its thermophysical properties. For applications demanding liquidity at sub-zero temperatures, Galinstan and the novel $(\text{Ga}_{80}\text{In}_{10}\text{Sn}_{10})_{97}\text{Zn}_3$ alloy are excellent candidates.[2][6][8] Where higher thermal conductivity is the primary driver and temperatures remain above freezing, eutectic Ga-In or Ga-Sn-Zn alloys may be more suitable. It is also crucial to consider the corrosive nature of **gallium** alloys, especially towards aluminum, in the design of any system.[14] Further research into the optimization of these alloys will continue to expand their utility in cutting-edge scientific and technological fields.

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References

- 1. hplmachining.com [hplmachining.com]
- 2. Characteristics for Gallium-Based Liquid Alloys of Low Melting Temperature | MDPI [mdpi.com]
- 3. Gallium-Indium-Tin Eutectic as a Self-Healing Room-Temperature Liquid Metal Anode for High-Capacity Lithium-Ion Batteries - PMC [pmc.ncbi.nlm.nih.gov]
- 4. americanelements.com [americanelements.com]
- 5. gmwgroup.harvard.edu [gmwgroup.harvard.edu]
- 6. Galinstan - Wikipedia [en.wikipedia.org]
- 7. taylorandfrancis.com [taylorandfrancis.com]
- 8. researchgate.net [researchgate.net]
- 9. santechem.com [santechem.com]
- 10. scindeks-clanci.ceon.rs [scindeks-clanci.ceon.rs]
- 11. researchgate.net [researchgate.net]
- 12. iris.cnr.it [iris.cnr.it]
- 13. earthrarest.com [earthrarest.com]
- 14. indium.com [indium.com]
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